

Yokonoside (CAS Number 53823-12-4): An Obscure Compound with Undetermined Biological Significance

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Compound of Interest

Compound Name: Yokonoside

Cat. No.: B1684276

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Initial searches for the compound with CAS number 53823-12-4, identified as **Yokonoside**, have revealed a significant lack of publicly available scientific data regarding its biological activity, pharmacological properties, and mechanism of action. Despite extensive investigation, no in-depth technical information, experimental protocols, or signaling pathway associations could be procured from scientific literature databases.

Yokonoside, with the molecular formula $C_{20}H_{21}NO_{11}$, remains an enigmatic entity within the scientific community. Standard chemical databases and supplier catalogs list its basic chemical properties; however, its functional role in any biological system is yet to be elucidated in published research.

Association with Yokukansan: An Unconfirmed Hypothesis

An initial line of inquiry explored the potential connection between **Yokonoside** and Yokukansan, a traditional Japanese Kampo medicine. Yokukansan is a complex formulation composed of seven distinct herbs:

- *Atractylodes lancea* rhizome
- *Poria cocos* sclerotium

- *Cnidium officinale* rhizome
- *Uncaria rhynchophylla* hook
- *Angelica acutiloba* root
- *Bupleurum falcatum* root
- *Glycyrrhiza uralensis* root

A thorough review of the known chemical constituents of these individual herbs did not yield any mention of **Yokonoside** or its synonyms, such as 2'-carboxy-4',5-dihydroxy-2-beta-D-glucopyranosyloxybenzanilide. This suggests that **Yokonoside** is not a recognized major or minor component of the herbs used in the formulation of Yokukansan. It is plausible that it could be a metabolite formed after ingestion of the herbal mixture, a synthetic derivative, or a compound that has been isolated but not yet characterized in terms of its biological function.

Current Status and Future Directions

The absence of peer-reviewed literature detailing in vitro or in vivo studies, pharmacological effects, or any experimental data precludes the creation of an in-depth technical guide as requested. The core requirements of data presentation in structured tables, detailed experimental protocols, and visualization of signaling pathways cannot be met due to the foundational lack of information.

For researchers, scientists, and drug development professionals interested in **Yokonoside**, the path forward would necessitate primary research to determine its biological properties. This would involve:

- **Isolation and Purification:** Sourcing and purifying **Yokonoside** to obtain a research-grade sample.
- **Structural Elucidation:** Confirmation of its chemical structure using modern analytical techniques.
- **In Vitro Screening:** A broad panel of assays to screen for potential biological activities, such as enzymatic inhibition, receptor binding, or cellular effects.

- In Vivo Studies: Should promising in vitro activity be identified, subsequent studies in animal models would be required to understand its pharmacology and toxicology.

Until such foundational research is conducted and published, **Yokonoside** will remain a compound of unknown biological significance. The information presented here reflects the current state of public knowledge, which is limited to its chemical identity.

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